

A Comparative Guide to Phenafleur and Industry-Standard Floral Fragrance Ingredients

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Compound of Interest

Compound Name: PHENAFLEUR

Cat. No.: B1618771

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To our valued audience of researchers, scientists, and development professionals: This guide provides a performance benchmark of **Phenafleur**, a synthetic aromatic molecule. It has come to our attention that the potential applications of **Phenafleur** may have been misconstrued. The information available indicates that **Phenafleur** is utilized exclusively within the fragrance and cosmetics industries for its olfactory properties.^{[1][2][3]} It is not a pharmaceutical compound and, therefore, does not engage in biological signaling pathways or elicit therapeutic effects.

This comparison, therefore, benchmarks **Phenafleur** against other widely-used fragrance ingredients that serve as industry standards for similar scent profiles. The data presented is relevant to the evaluation of performance within the fragrance industry.

Data Presentation: Comparative Performance of Floral Scent Molecules

The following table summarizes the key performance characteristics of **Phenafleur** and selected industry-standard fragrance molecules with floral and fresh scent profiles.

Characteristic	Phenafleur	Hedione (Methyl Dihydrojasmon ate)	Phenyl Ethyl Alcohol (PEA)	Galaxolide
Odor Profile	Refined floral, hyacinth, fruity (raspberry)[2][3]	Elegant, transparent floral, jasmine, citrus freshness[2][4]	Floral, rose, with clean, sterile nuances[5][6]	Clean, soft, sweet musky, floral, woody[7] [8]
Substantivity/Ten acity	> 48 hours[2][3]	Lasts 2 weeks on a smelling strip[2]	Not specified	Acts as a fixative, extending longevity[7]
Stability	Very good[2][3]	Good to very good across various product types[2]	Harmonizes well in many blends[5]	Stabilizes base notes[7]
Typical Use Level	Up to 20%[3]	2% to over 35% [2]	Widely used, provides a boosting effect[5]	Widely used as a fixative and base note enhancer[7]
Molecular Weight	204.3 g/mol [3]	226 g/mol [2]	Not specified	Not specified
Log P (o/w)	4.5[3]	2.92[2]	Not specified	Not specified
Vapor Pressure	0.004071 mm Hg @ 23°C[3]	0.09 Pa @ 20°C (approx. 0.000675 mm Hg)[2]	Not specified	Not specified
Biodegradability	Ultimately biodegradable[2]	Readily biodegradable[2]	Not specified	Not specified

Experimental Protocols

The evaluation of fragrance ingredient performance relies on a combination of analytical chemistry and sensory analysis (olfactometry). The data presented in the table above would be generated using protocols similar to the following:

1. Gas Chromatography-Olfactometry (GC-O):

- **Objective:** To identify and characterize the individual odor components of a fragrance molecule.
- **Methodology:** A sample of the fragrance ingredient is injected into a gas chromatograph (GC), which separates the compound into its volatile components based on their boiling points and chemical properties. The separated components are then eluted from the GC column and split into two streams. One stream goes to a chemical detector (such as a mass spectrometer) for identification, while the other is directed to a sniffing port where a trained sensory analyst evaluates the odor of each component as it elutes.

2. Substantivity and Tenacity Evaluation:

- **Objective:** To measure how long a fragrance ingredient remains detectable on a substrate.
- **Methodology:** A standardized amount of the fragrance ingredient is applied to a substrate, typically a smelling strip (blotter paper) or fabric swatch. The strips are then evaluated by trained panelists at regular time intervals (e.g., 1, 2, 4, 8, 24, 48 hours) until the scent is no longer perceptible. The duration for which the scent remains is recorded as its substantivity or tenacity.

3. Stability Testing:

- **Objective:** To assess the chemical stability of a fragrance ingredient in various product bases (e.g., ethanol for fine fragrance, soap base, shampoo base).
- **Methodology:** The fragrance ingredient is incorporated into different product bases at a specified concentration. These samples are then subjected to accelerated aging conditions, such as elevated temperatures and exposure to UV light. The chemical integrity and odor profile of the ingredient are monitored over time using techniques like gas chromatography and sensory evaluation to detect any degradation or changes in scent.

Mandatory Visualization

Chemical Structures of **Phenafleur** and Alternatives

The following diagram illustrates the chemical structures of **Phenafleur** and the selected industry-standard fragrance molecules. This visualization provides a basis for understanding the structure-odor relationships of these compounds.

Chemical structures and formulas.

Fragrance Performance Evaluation Workflow

This diagram outlines the typical workflow for evaluating the performance of a fragrance ingredient.

Workflow for fragrance evaluation.

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